

A Comparative Guide to the Substrate Specificity of Set Domain Protein Family Members

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The Set domain-containing protein family, a diverse group of lysine methyltransferases, plays a pivotal role in regulating a vast array of cellular processes through the site- and state-specific methylation of both histone and non-histone proteins.^[1] This intricate substrate specificity is fundamental to their function in gene expression, DNA damage repair, and cell signaling.^[1] Understanding the distinct substrate preferences among Set family members is crucial for elucidating their biological roles and for the development of targeted therapeutic interventions. This guide provides a comparative overview of the substrate specificity of key **Set protein** family members, supported by experimental data and detailed methodologies.

Comparative Analysis of Substrate Specificity

The substrate specificity of Set domain proteins is determined by a combination of factors, including the primary amino acid sequence surrounding the target lysine, the structure of the substrate-binding groove, and interactions with domains outside of the catalytic SET domain.^[1]

[2] While some family members exhibit exquisite specificity for a particular lysine residue on a single substrate, others display a broader substrate repertoire.

Histone Substrates

Histone proteins are the most well-characterized substrates of Set domain methyltransferases. The specific lysine residues on histone tails that are targeted for methylation have profound implications for chromatin structure and gene regulation. The following table summarizes the primary histone substrates and methylation states for several key Set family members.

SET Protein Family	Member(s)	Primary Histone Substrate(s)	Methylation State(s)
SUV39	SUV39H1, SUV39H2	H3K9	di-, tri-[3][4]
G9a/GLP	G9a (EHMT2), GLP (EHMT1)	H3K9, H3K27	mono-, di-[3][5]
SET1/MLL	SETD1A, SETD1B, MLL1-4	H3K4	mono-, di-, tri-[2][6]
SETD2	SETD2	H3K36	tri-[7][8]
SMYD	SMYD2	H3K4, H3K36	mono-, di-[7][9]
SMYD3	H3K4, H4K5, H4K20	Not specified[9]	
SET7/9	SETD7	H3K4	mono-[2][10]

Non-Histone Substrates

A growing body of evidence reveals that Set domain proteins methylate a diverse array of non-histone proteins, thereby regulating their stability, activity, and protein-protein interactions. This highlights the expansive role of lysine methylation beyond chromatin biology. The table below provides a selection of validated non-histone substrates for several Set family members.

SET Protein	Non-Histone Substrate(s)	Site(s) of Methylation	Functional Consequence
G9a	CDYL1, WIZ, ACINUS, DNMT1, KLF12, Reptin, CEBP β	Multiple	Transcriptional repression, regulation of hypoxia response[5][6]
SUV39H1	RAG2, SET8, DOT1L	Multiple	Regulation of VDJ recombination, stimulation of SET8 activity[11][12]
SETD2	α -tubulin, STAT1, EZH2	K40, K525, K735	Regulation of microtubule dynamics, enhancement of antiviral immunity, degradation of EZH2[8][11]
SETD7	p53, TAF10, ER α , AR, DNMT1, SUV39H1	K372, K189, K302, K630/K632/K633, K142/K1096, Not specified	p53 stabilization and activation, increased TAF10 affinity for RNA Pol II, ER α stabilization, enhanced AR transactivation, regulation of DNMT1 and SUV39H1 function[2][7][13][14]
SMYD2	p53, Rb, ER α , PARP1, HSP90, STAT3, PTEN	K370, K810, Not specified, Not specified, Not specified, K140, Not specified	Inhibition of p53 and Rb function, regulation of ER α , PARP1, and HSP90, modulation of STAT3 and PTEN signaling[7][9][15][16]
SMYD3	VEGFR1, MAP3K2, AKT1, HER2, EZH2	Not specified	Regulation of angiogenesis and cell

Quantitative Comparison of Catalytic Activity

Direct quantitative comparison of the catalytic efficiencies of different Set domain proteins is challenging due to variations in experimental conditions and substrates used across studies. However, some studies have provided valuable kinetic data. For instance, a comparison of H3K9 methyltransferases revealed that G9a has a 10-20 fold higher activity on histone H3 than Suv39h1.[5] Kinetic analysis of H3K36 methyltransferases ASH1L and SETD2 demonstrated that both enzymes mono- and di-methylate H3K36, but only SETD2 can perform trimethylation in vitro.[7] Furthermore, detailed kinetic studies on EHMT1, EHMT2, SUV39H1, and SUV39H2 have shown that they all exhibit the highest catalytic efficiency (kcat/KM) for monomethylation of H3 peptides.[17]

The following table presents available kinetic parameters for a selection of Set domain proteins. It is important to note that these values were determined under different experimental conditions and may not be directly comparable.

SET Protein	Substrate	K _m (μM)	k _{cat} (min ⁻¹)	k _{cat} /K _m (M ⁻¹ s ⁻¹)
SET7/9	TAF10 peptide	N/A	N/A	N/A
SET8 Y334F	H4K20 peptide	520	0.45	14.4
hKMT2D	H3 peptide	N/A	N/A	N/A

Data for this table is sparse in the provided search results, and a comprehensive, directly comparable dataset is not readily available in the literature.

Experimental Protocols

Accurate determination of substrate specificity relies on robust experimental methodologies. Below are detailed protocols for key experiments cited in the comparison of **Set protein** family members.

In Vitro Histone Methyltransferase (HMT) Assay (Radiometric)

This protocol is adapted from established methods for detecting methyltransferase activity and specificity in vitro.[\[13\]](#)[\[17\]](#)[\[18\]](#)

Materials:

- Purified recombinant Set domain protein
- Substrates: Recombinant histones (e.g., H3, H4), histone peptides, or nucleosomes
- S-adenosyl-L-[methyl-¹⁴C]-methionine ([¹⁴C]-SAM) or S-adenosyl-L-[methyl-³H]-methionine ([³H]-SAM)
- 4x HMT reaction buffer (e.g., 200 mM Tris-HCl pH 8.0, 20 mM DTT, 40 mM MgCl₂)
- 5x SDS-PAGE loading buffer
- SDS-PAGE gels (15% acrylamide recommended for histone separation)
- Coomassie Brilliant Blue R-250 staining solution
- Scintillation counter and scintillation fluid (for filter-based assay)
- Phosphorimager or X-ray film (for gel-based assay)
- P81 phosphocellulose filter paper (for filter-based assay)

Procedure:

- Reaction Setup: In a microcentrifuge tube, assemble the following reaction mixture on ice:
 - Purified Set domain protein (e.g., 1-5 µL)
 - Substrate (e.g., 1 µg of recombinant histone or 1-5 µg of peptide)
 - [¹⁴C]-SAM or [³H]-SAM (e.g., 1 µL, ~250 nCi)

- 5 μ L of 4x HMT reaction buffer
- Nuclease-free water to a final volume of 20 μ L
- Incubation: Incubate the reaction mixture at 30-37°C for 1-2 hours.
- Reaction Termination: Stop the reaction by adding 5 μ L of 5x SDS-PAGE loading buffer and boiling at 100°C for 5 minutes.
- Detection of Methylation:
 - Gel-Based Assay:
 1. Load the samples onto a 15% SDS-PAGE gel and perform electrophoresis.
 2. Stain the gel with Coomassie Brilliant Blue to visualize total protein.
 3. Destain the gel and dry it.
 4. Expose the dried gel to a phosphorimager screen or X-ray film to detect the radiolabeled methylated substrate.
 - Filter-Based Assay:
 1. Spot the reaction mixture onto P81 phosphocellulose filter paper.
 2. Wash the filters multiple times with a suitable buffer (e.g., 0.1 M sodium carbonate/bicarbonate buffer, pH 9.2) to remove unincorporated [14 C]-SAM or [3 H]-SAM.
 3. Allow the filters to dry completely.
 4. Place the dried filters in scintillation vials with scintillation fluid and measure the incorporated radioactivity using a scintillation counter.

Peptide Array for Substrate Specificity Profiling

Peptide arrays are a high-throughput method to determine the consensus recognition sequence of a methyltransferase.[\[5\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Materials:

- Cellulose-immobilized peptide array (e.g., SPOT-synthesis)
- Purified Set domain protein
- S-adenosyl-L-[methyl- ^{14}C]-methionine (^{14}C -SAM) or S-adenosyl-L-[methyl- ^3H]-methionine (^3H -SAM)
- HMT reaction buffer
- Washing buffers (e.g., TBS-T)
- Phosphorimager or X-ray film

Procedure:

- **Array Equilibration:** Equilibrate the peptide array in HMT reaction buffer.
- **Methylation Reaction:** Incubate the array with a solution containing the purified Set domain protein and radiolabeled SAM in HMT reaction buffer. The incubation is typically performed at 30°C for 1-2 hours with gentle agitation.
- **Washing:** After the incubation, extensively wash the array with washing buffer to remove the enzyme and unincorporated radiolabeled SAM.
- **Detection:** Dry the array and expose it to a phosphorimager screen or X-ray film to visualize the spots corresponding to methylated peptides.
- **Analysis:** Quantify the signal intensity of each spot to determine the relative methylation efficiency for each peptide sequence. This data is used to deduce the consensus recognition motif of the enzyme.

Mass Spectrometry-Based Substrate Identification

Mass spectrometry (MS) is a powerful tool for identifying novel substrates and mapping methylation sites without the need for antibodies or radioactivity.^{[3][22]}

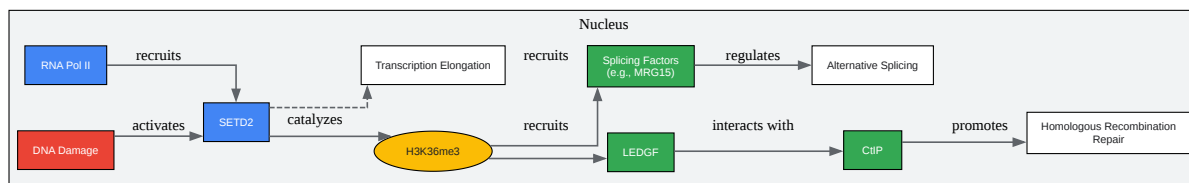
General Workflow:

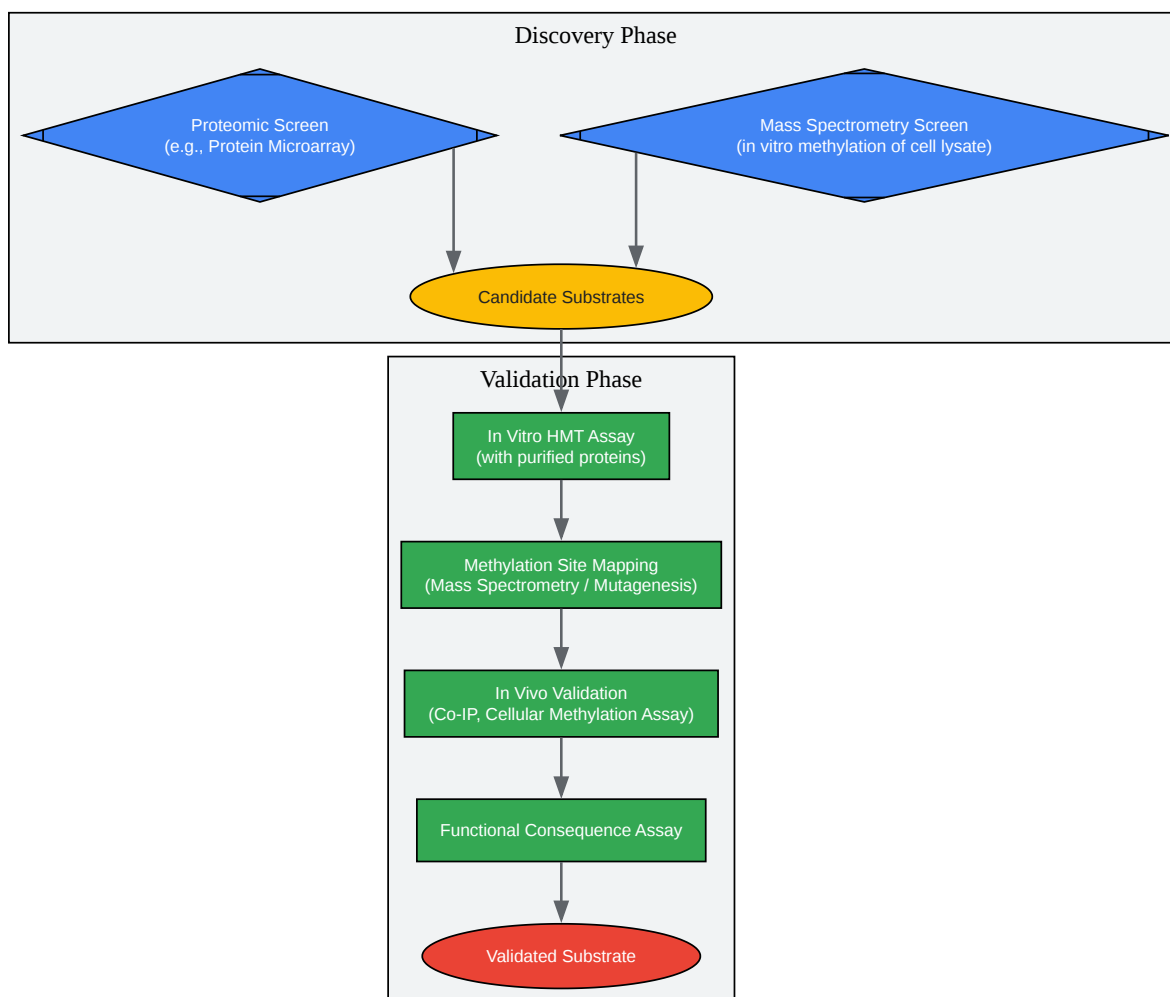
- **In Vitro Methylation Reaction:** Perform an in vitro methylation reaction using the purified Set domain protein, a complex protein lysate or a purified candidate substrate, and unlabeled SAM.
- **Protein Digestion:** Digest the protein mixture into peptides using a protease such as trypsin.
- **Enrichment of Methylated Peptides (Optional):** For complex mixtures, enrich for methylated peptides using techniques like immunoaffinity purification with pan-methyl-lysine antibodies.
- **LC-MS/MS Analysis:** Analyze the peptide mixture by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- **Data Analysis:** Use database search algorithms to identify peptides and pinpoint the exact site of methylation based on the mass shift of 14.01565 Da (monomethylation), 28.0313 Da (dimethylation), or 42.04695 Da (trimethylation) on lysine residues.

Visualizations

Signaling Pathway Involving SETD2

The following diagram illustrates a signaling pathway involving SETD2, highlighting its role in DNA damage repair and transcriptional regulation.





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References

- 1. The complex activities of the SET1/MLL complex core subunits in development and disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. The Epigenetic Regulation of Nonhistone Proteins by SETD7: New Targets in Cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Methods for Activity Analysis of the Proteins that Regulate Histone Methylation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [uniprot.org](https://www.uniprot.org/) [[uniprot.org](https://www.uniprot.org/)]
- 5. Protein lysine methyltransferase G9a acts on non-histone targets - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. G9a, a multipotent regulator of gene expression - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Emerging roles of lysine methylation on non-histone proteins - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. [Frontiers | Histone methyltransferase SETD2: An epigenetic driver in clear cell renal cell carcinoma](https://www.frontiersin.org/) [[frontiersin.org](https://www.frontiersin.org/)]
- 9. Lysine Methyltransferases SMYD2 and SMYD3: Emerging Targets in Kidney Diseases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. [GeneCards Commercial Trial - LifeMap Sciences](https://www.lifemapsc.com/) [[lifemapsc.com](https://www.lifemapsc.com/)]
- 11. Structure, Activity and Function of the Suv39h1 and Suv39h2 Protein Lysine Methyltransferases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. The SUV39H1 Protein Lysine Methyltransferase Methylates Chromatin Proteins Involved in Heterochromatin Formation and VDJ Recombination - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. The Epigenetic Regulation of Nonhistone Proteins by SETD7: New Targets in Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. [pnas.org](https://www.pnas.org/) [[pnas.org](https://www.pnas.org/)]
- 15. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]

- 16. Analysis of the Substrate Specificity of the SMYD2 Protein Lysine Methyltransferase and Discovery of Novel Non-Histone Substrates - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 17. [biorxiv.org \[biorxiv.org\]](#)
- 18. [researchgate.net \[researchgate.net\]](#)
- 19. Hierarchical assembly of the MLL1 core complex regulates H3K4 methylation and is dependent on temperature and component concentration - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 20. A proteomic approach for the identification of novel lysine methyltransferase substrates - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 21. Structure and function of the lysine methyltransferase SETD2 in cancer: From histones to cytoskeleton - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 22. [researchgate.net \[researchgate.net\]](#)
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